

Essential Safety and Logistical Information for Handling Cyclohexyl Cinnamate

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Compound of Interest

Compound Name: Cyclohexyl cinnamate

Cat. No.: B1588606

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety, environmental protection, and regulatory compliance. This document provides a comprehensive guide to the safe handling of **Cyclohexyl cinnamate**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **Cyclohexyl cinnamate** is presented in the table below for easy reference.

Property	Value
CAS Number	7779-17-1
Molecular Formula	C ₁₅ H ₁₈ O ₂
Molecular Weight	230.30 g/mol
Appearance	Colorless clear viscous liquid
Specific Gravity	1.04700 to 1.05600 @ 25.00 °C[1]
Refractive Index	1.55800 to 1.56400 @ 20.00 °C[1]
Flash Point	143.33 °C (290.00 °F)[2]
Storage Temperature	2-8°C, sealed in a dry environment[3]

Hazard Identification and Personal Protective Equipment (PPE)

While extensive toxicological data for **Cyclohexyl cinnamate** is not readily available, it is used as a flavoring agent and is not classified as a hazardous substance under GHS by some sources[2][4]. However, one supplier provides a GHS07 "Warning" pictogram, which suggests it may be a mild irritant[3]. Therefore, a cautious approach to handling is recommended.

The following table summarizes the recommended PPE for handling **Cyclohexyl cinnamate**.

Protection Type	Recommended PPE
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal laboratory conditions with adequate ventilation. If aerosols may be generated or ventilation is poor, a NIOSH-approved respirator may be appropriate.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.
- Do not ingest.
- Keep containers tightly closed when not in use.
- Store in a cool, dry place away from incompatible materials.

Spill Management:

In the event of a spill, follow these step-by-step procedures.

- Notification: Immediately alert others in the vicinity of the spill.
- Isolation: Restrict access to the affected area.
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above.
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to prevent it from spreading[5][6].
- Absorption: Cover the spill with the absorbent material and allow it to be fully absorbed[5][7].
- Collection: Carefully sweep or scoop up the absorbed material and place it into a labeled, sealable container for hazardous waste disposal[5][8].
- Decontamination: Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste[8][9].
- Waste Disposal: Dispose of the sealed container and any contaminated PPE as chemical waste through your institution's Environmental Health and Safety (EHS) office[5].

Disposal of Unused **Cyclohexyl Cinnamate**:

While not classified as a hazardous waste by all sources, it is not recommended to dispose of **Cyclohexyl cinnamate** down the drain.

- Waste Collection: Collect unused or waste **Cyclohexyl cinnamate** in a clearly labeled, sealed container.
- Professional Disposal: Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for proper disposal[10].

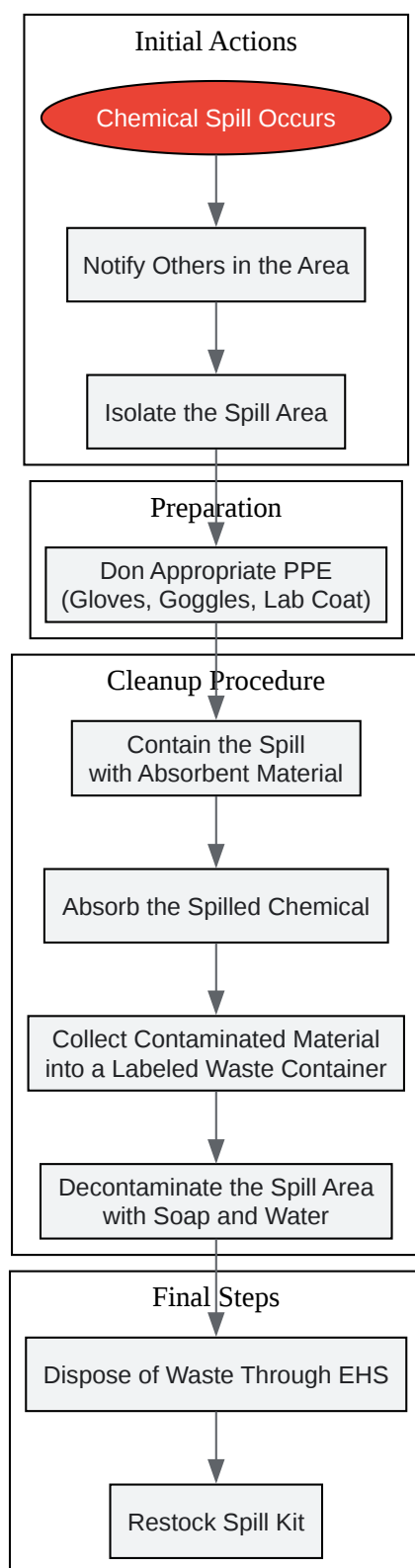
Experimental Protocols

Given the context of providing safety and handling information, detailed experimental protocols for specific uses of **Cyclohexyl cinnamate** are not provided here. Researchers should refer to

their specific experimental designs and conduct a thorough risk assessment before use.

Visual Workflow for Spill Response

The following diagram illustrates the logical workflow for responding to a chemical spill of **Cyclohexyl cinnamate**.



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Caption: Workflow for handling a chemical spill.

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